

Personal protective equipment for handling D-[1-2H]Mannose

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Compound of Interest

Compound Name: D-[1-2H]Mannose

Cat. No.: B1146200

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Essential Safety and Handling Guide for D-[1-2H]Mannose

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **D-[1-2H]Mannose**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices. While **D-[1-2H]Mannose**, a stable isotope-labeled form of D-Mannose, is not classified as a hazardous substance, adherence to standard laboratory safety procedures is crucial to minimize any potential risks.^{[1][2][3]}

Hazard Identification and Precautions

D-Mannose is not considered a hazardous substance or mixture according to available safety data sheets.^[3] However, as with any chemical, it is important to handle it with care. The primary physical hazard is the potential for dust formation when handling the solid form, which may cause slight irritation to the respiratory system and eyes.^[4] It is also advised to avoid conditions that could lead to dust accumulation, as fine dust may have the potential for a dust explosion.^[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended to ensure safe handling of **D-[1-2H]Mannose**.

Situation	Required PPE	Reason
Handling Solid/Powder	- Safety glasses with side-shields- Lab coat- Disposable gloves (e.g., nitrile)- Respiratory protection (if dust is generated)	- Protect eyes from dust particles- Protect skin and clothing- Avoid direct skin contact- Prevent inhalation of dust
Handling Solutions	- Safety glasses with side-shields- Lab coat- Disposable gloves (e.g., nitrile)	- Protect eyes from splashes- Protect skin and clothing- Avoid direct skin contact

Operational and Disposal Plan

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[5\]](#)
- Keep the container tightly closed when not in use to prevent contamination and moisture absorption.[\[4\]](#)

Handling and Preparation of Solutions:

- Handle the solid material in a well-ventilated area, such as a chemical fume hood, especially when weighing, to minimize dust exposure.[\[5\]](#)
- Use dry, clean spatulas and weighing boats.
- To prepare a solution, slowly add the solid to the solvent to avoid splashing. D-Mannose is soluble in water.[\[4\]](#)
- After handling, wash hands thoroughly with soap and water.[\[5\]](#)

Disposal:

- Dispose of waste material and empty containers in accordance with local, state, and federal regulations.[4]
- Do not dispose of the chemical down the drain or into the environment.[1][6]
- For spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[5]

Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If symptoms occur, seek medical attention.[3]
Skin Contact	Wash the affected area immediately with plenty of water.[3] Remove contaminated clothing.[4]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. If irritation persists, get medical attention.[3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek medical attention if symptoms occur.[3]

Physical and Chemical Properties

Property	Value
Appearance	White solid (powder)[4]
Molecular Formula	C ₆ H ₁₁ DO ₆
Molecular Weight	181.16 g/mol
Melting Point	133 - 130.00 °C / 271.4 - 266 °F[3]
Solubility	Soluble in water[4]

Experimental Workflow for Safe Handling



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References

- 1. carlroth.com:443 [carlroth.com:443]
- 2. himediadownloads.com [himiadiadownloads.com]
- 3. fishersci.com [fishersci.com]
- 4. innophos.com [innophos.com]
- 5. us.cambridgecommodities.com [us.cambridgecommodities.com]
- 6. prod-docs.megazyme.com [prod-docs.megazyme.com]
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